

Technical Guide: Methyl 2-(pyrrolidin-1-yl)benzoate - Physical Properties and Characterization

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Compound of Interest

Compound Name: Methyl 2-(pyrrolidin-1-yl)benzoate

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Introduction

Methyl 2-(pyrrolidin-1-yl)benzoate is a substituted aromatic ester with potential applications in pharmaceutical and chemical research. Its core structure, featuring a benzoic acid methyl ester functionalized with a pyrrolidine ring, makes it a valuable scaffold for the synthesis of more complex molecules. This technical guide provides a concise overview of the known physical properties of **Methyl 2-(pyrrolidin-1-yl)benzoate** and outlines standard experimental protocols for its characterization.

Physical and Chemical Properties

Precise experimental data for the physical properties of **Methyl 2-(pyrrolidin-1-yl)benzoate** is not widely available in the public domain. However, based on data for structurally similar compounds and predictive models, the following properties can be anticipated.

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₅ NO ₂	N/A
Molecular Weight	205.25 g/mol	N/A
Boiling Point	324.2 ± 25.0 °C (Predicted)	[1]
Density	Estimated range: 1.07 - 1.17 g/cm ³	Inferred from related compounds

Note: The density is an estimated value based on the specific gravity of methyl 2-methylbenzoate (1.073 g/mL at 25 °C) and the predicted density of 5-Methyl-2-(1-pyrrolidinylmethyl)benzoic acid (1.173 ± 0.06 g/cm³).

Experimental Protocols

Synthesis of Methyl 2-(pyrrolidin-1-yl)benzoate

A plausible synthetic route to **Methyl 2-(pyrrolidin-1-yl)benzoate** is via a nucleophilic aromatic substitution reaction between methyl 2-halobenzoate (e.g., methyl 2-fluorobenzoate or methyl 2-chlorobenzoate) and pyrrolidine. The general procedure is as follows:

Materials:

- Methyl 2-halobenzoate
- Pyrrolidine
- A suitable base (e.g., potassium carbonate, triethylamine)
- A polar aprotic solvent (e.g., Dimethylformamide (DMF), Acetonitrile (ACN))
- Anhydrous magnesium sulfate or sodium sulfate
- Ethyl acetate
- Brine solution
- Deionized water

Procedure:

- To a solution of methyl 2-halobenzoate in the chosen solvent, add the base and pyrrolidine.
- Heat the reaction mixture at an elevated temperature (e.g., 80-120 °C) and monitor the reaction progress by Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
- Upon completion, cool the reaction mixture to room temperature.
- Dilute the mixture with ethyl acetate and wash with water and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter the drying agent and concentrate the filtrate under reduced pressure to obtain the crude product.
- Purify the crude product by column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexanes).
- Characterize the final product by ^1H NMR, ^{13}C NMR, and mass spectrometry.

Determination of Density

The density of liquid **Methyl 2-(pyrrolidin-1-yl)benzoate** can be determined using a standard gravimetric method.

Materials:

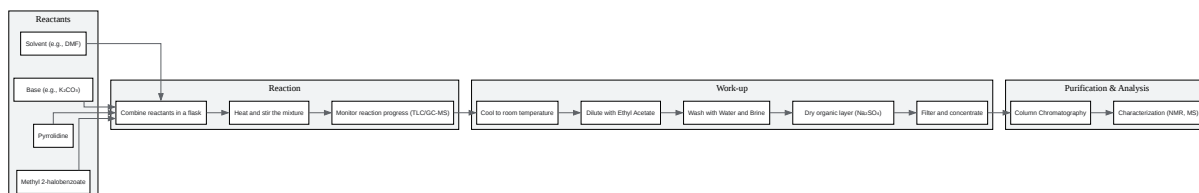
- A calibrated volumetric flask (e.g., 5 mL or 10 mL) with a stopper
- An analytical balance with a readability of at least 0.1 mg
- The purified liquid sample of **Methyl 2-(pyrrolidin-1-yl)benzoate**
- Deionized water (for calibration, if necessary)
- Acetone (for cleaning and drying)

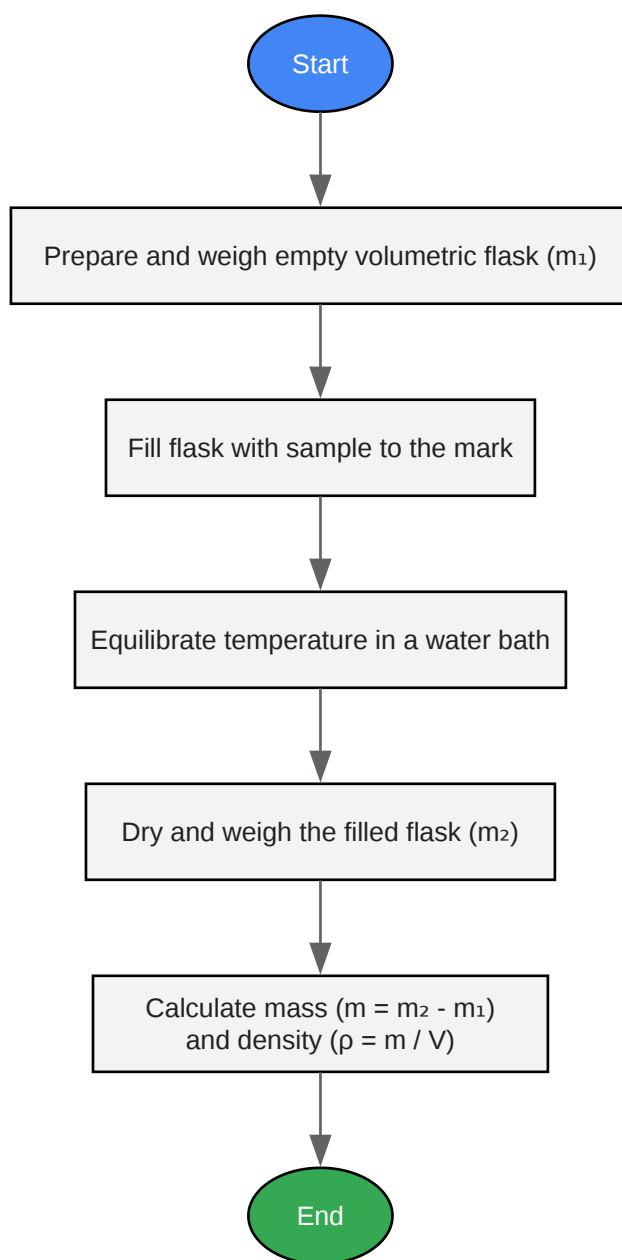
- A constant temperature water bath

Procedure:

- Thoroughly clean the volumetric flask with a suitable detergent, rinse with deionized water, and finally with acetone. Dry the flask completely in an oven and allow it to cool to room temperature in a desiccator.
- Accurately weigh the empty, dry volumetric flask with its stopper on the analytical balance and record the mass (m_1).
- Carefully fill the volumetric flask with the liquid sample up to the calibration mark. Use a pipette to add the last few drops to avoid overfilling. Ensure there are no air bubbles.
- Stopper the flask and place it in a constant temperature water bath (e.g., 20 °C or 25 °C) for a sufficient time to allow the liquid to reach thermal equilibrium.
- Remove the flask from the bath, carefully dry the outside, and re-weigh it. Record the mass (m_2).
- The mass of the liquid sample is $m = m_2 - m_1$.
- The volume of the liquid is the calibrated volume of the flask (V).
- Calculate the density (ρ) of the liquid using the formula: $\rho = m / V$.
- Repeat the measurement at least two more times and report the average density.

Visualizations





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References

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[pubchemlite.lcsb.uni.lu]
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